

# An In-depth Technical Guide to the Chromophore of Direct Blue 86

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## Compound of Interest

Compound Name: Direct Blue 86

Cat. No.: B15554617

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This technical guide provides a comprehensive overview of the chromophore of **Direct Blue 86** (C.I. 74180), a sulfonated copper phthalocyanine dye. The document details its chemical and physical properties, provides experimental protocols for its synthesis, purification, and application, and includes visualizations of key processes.

## Core Data Summary

The fundamental properties of the **Direct Blue 86** chromophore are summarized in the tables below for easy reference and comparison.

## Table 1: Chemical and Physical Properties of Direct Blue 86

Property	Value	Reference
CI Name	Direct Blue 86	[1]
CI Number	74180	[2]
CAS Number	1330-38-7	[1]
Molecular Formula	C <sub>32</sub> H <sub>14</sub> CuN <sub>8</sub> Na <sub>2</sub> O <sub>6</sub> S <sub>2</sub>	[1]
Molecular Weight	780.16 g/mol	[1]
Chemical Structure	Sulfonated Copper Phthalocyanine	[1]
Appearance	Dark blue powder	[1]
Solubility in Water	Soluble	[1]
Color in Aqueous Solution	Lake Blue	[1]
Behavior in Acid	In concentrated H <sub>2</sub> SO <sub>4</sub> , it appears yellow-green, turning greenish-blue upon dilution with precipitation.	[1]
Behavior in Base	Insoluble in concentrated alkali. Dissolves in concentrated ammonia to form a lake blue solution.	[1]

**Table 2: Spectroscopic Data for Direct Blue 86**

Spectroscopic Technique	Wavelength/Wavenumber	Assignment	Reference
UV-Visible Spectroscopy	~620 nm	$\pi$ - $\pi^*$ transition in the phthalocyanine conjugated system (responsible for the blue color).	[3]
~330 nm	C=N bonds within the phthalocyanine structure.	[3]	
~217 nm	Benzene aromatic rings.	[3]	
FT-IR Spectroscopy (Predicted)	Not Specified	Aromatic C-H and C=C stretching	[3]
Not Specified	C=N stretching within the macrocycle	[3]	
Not Specified	Characteristic S=O stretching of sulfonate ( $-\text{SO}_3^-$ ) groups	[3]	

## Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and application of **Direct Blue 86**.

### Synthesis of Direct Blue 86 (Sulfonation of Copper Phthalocyanine)

This protocol is a representative method based on established procedures for the sulfonation of copper phthalocyanine.[4][5][6]

Materials:

- Copper Phthalocyanine (CuPc)
- Oleum (20-30% fuming sulfuric acid)
- Ice
- Water
- Tertiary, lipophilic amine (e.g., tri-(2-ethylhexyl)amine)
- Water-soluble base (e.g., Sodium Hydroxide)

Procedure:

- In a suitable reaction vessel, carefully add copper phthalocyanine to oleum (at least 15% strength by weight).
- Heat the mixture to a temperature between 50°C and 110°C.
- Maintain this temperature and stir the reaction mixture until the absorption maximum ( $\lambda_{\text{max}}$ ) of the product is  $\geq 605$  nm. This can be monitored by taking small aliquots, diluting them, and measuring the UV-Vis spectrum.
- Once the desired degree of sulfonation is achieved, cool the reaction mixture.
- Slowly and carefully pour the reaction mixture onto crushed ice to dilute the sulfuric acid.
- Add a tertiary, lipophilic amine to the diluted mixture.
- Heat the mixture to 90-100°C with stirring.
- Stop stirring and allow the phases to separate. The upper lipophilic phase contains the ammonium salt of the sulfonated copper phthalocyanine.
- Separate and discard the lower aqueous sulfuric acid phase.
- Wash the lipophilic phase with water if necessary.

- Add a water-soluble base (e.g., NaOH solution) and water to the lipophilic phase to convert the sulfonic acid groups to their sodium salt form.
- Separate the aqueous phase containing the **Direct Blue 86**. The product can be used as an aqueous solution or isolated by precipitation (e.g., by adding salt) followed by filtration and drying.

## Purification of Direct Blue 86

This protocol describes a general method for purifying the crude **Direct Blue 86** synthesized above.<sup>[4]</sup><sup>[7]</sup>

Materials:

- Crude **Direct Blue 86** solution
- Sodium Hydroxide or Sodium Carbonate solution
- Sodium Chloride

Procedure:

- Neutralization: Adjust the pH of the crude acidic dye solution to 7.0-7.2 with a base such as sodium hydroxide or sodium carbonate. This converts the sulfonic acid groups to their more water-soluble sodium salt form.<sup>[3]</sup>
- Salting Out: Add sodium chloride to the neutralized dye solution to precipitate the **Direct Blue 86**. This process separates the dye from more soluble impurities.
- Filtration: Filter the precipitated dye using a suitable filtration apparatus.
- Washing: Wash the filter cake with a salt solution to remove remaining impurities.
- Drying: Dry the purified **Direct Blue 86** to obtain a solid powder.

## Application Protocol: Dyeing of Cotton Fabric

This protocol provides a general procedure for dyeing cotton fabric with **Direct Blue 86**.<sup>[8][9]</sup>  
<sup>[10]</sup>

Materials:

- Cotton fabric
- **Direct Blue 86**
- Soda Ash (Sodium Carbonate)
- Sodium Chloride (or Glauber's salt)
- Wetting agent
- Sequestering agent
- Levelling agent

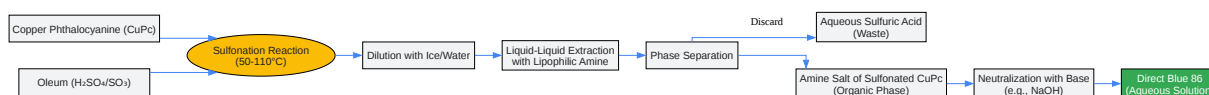
Procedure:

- Prepare the Dyebath:
  - Make a paste of the required amount of **Direct Blue 86** with a small amount of water and soda ash.
  - Add boiling water to the paste with constant stirring to dissolve the dye.
  - Set the dyebath with the dye stock solution, 0.5-1% soda ash (on weight of fabric - owf), and other auxiliaries like a wetting agent, sequestering agent, and levelling agent. Adjust the water level to achieve the desired liquor ratio (e.g., 1:30).
- Dyeing Process:
  - Introduce the cotton fabric into the dyebath at room temperature (around 40°C).
  - Run for 15-20 minutes.

- Gradually add the required amount of salt (e.g., 5-20% owf, depending on the desired shade depth) in installments over 15-20 minutes.
- Slowly raise the temperature of the dyebath to a boil (90-95°C).
- Continue dyeing at this temperature for 30-60 minutes.
- Cool the dyebath to 60-70°C.
- Rinsing and After-treatment:
  - Remove the fabric from the dyebath.
  - Rinse the fabric thoroughly with cold water.
  - An optional after-treatment with a dye-fixing agent can be performed to improve wash fastness.
  - Dry the dyed fabric.

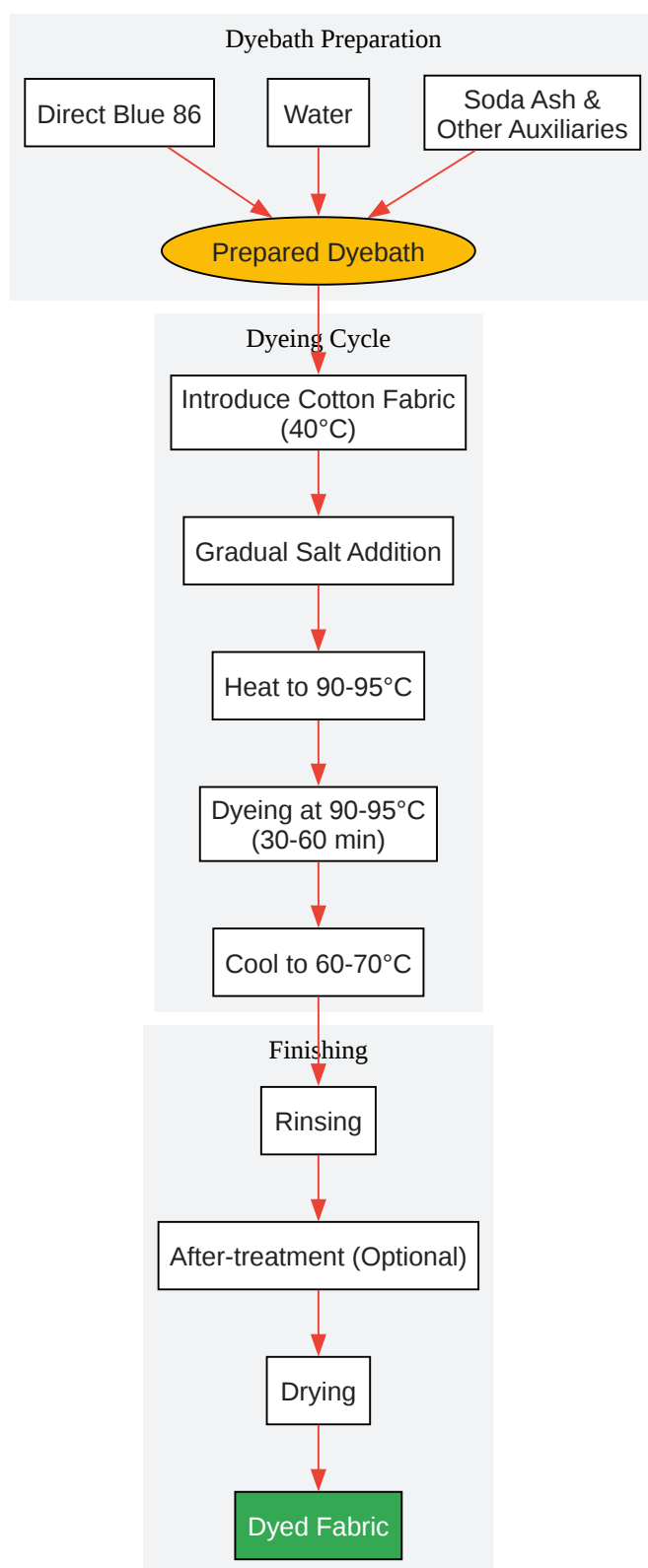
## Visualizations

The following diagrams, created using the DOT language, illustrate key processes related to **Direct Blue 86**.



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Caption: Workflow for the synthesis of **Direct Blue 86**.



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